

Pipemidic acid PubChem entry and chemical identifiers

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Pipemidic Acid*

Cat. No.: *B1678396*

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Pipemidic Acid: A Comprehensive Technical Overview

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the chemical properties and identifiers of **Pipemidic acid**, a synthetic broad-spectrum antibacterial agent. The information is primarily sourced from its PubChem entry (CID 4831) and is intended to support research and development activities in the pharmaceutical and life sciences sectors.[\[1\]](#)[\[2\]](#)

Core Chemical Identifiers

Pipemidic acid can be referenced through a variety of internationally recognized chemical identifiers. These are crucial for accurate database searches, regulatory submissions, and unambiguous scientific communication.

Identifier Type	Identifier
PubChem CID	4831
IUPAC Name	8-ethyl-5-oxo-2-piperazin-1-ylpyrido[2,3-d]pyrimidine-6-carboxylic acid[1]
InChI	InChI=1S/C14H17N5O3/c1-2-18-8-10(13(21)22)11(20)9-7-16-14(17-12(9)18)19-5-3-15-4-6-19/h7-8,15H,2-6H2,1H3,(H,21,22)[3]
InChIKey	JOHZPMXAZQZXHR-UHFFFAOYSA-N[3]
Canonical SMILES	<chem>CCN1C=C(C(=O)C2=CN=C(N=C21)N3CCNCC3)C(=O)O</chem> [3]
CAS Number	51940-44-4[3][4][5][6]
Molecular Formula	C14H17N5O3[1][4][5][6]

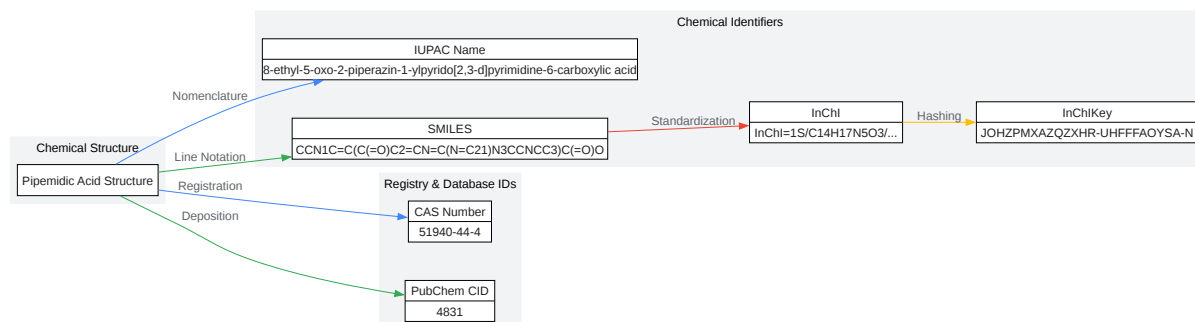
Physicochemical and Pharmacokinetic Properties

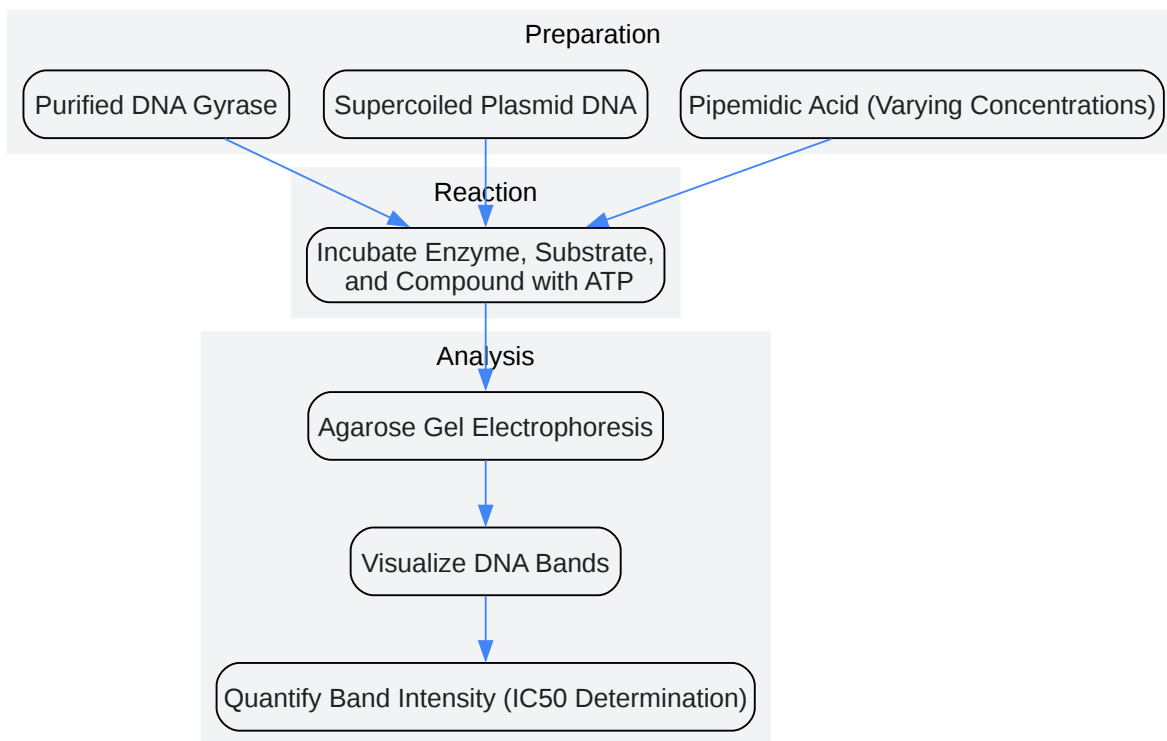
The following table summarizes key quantitative data for **Pipemidic acid**, offering insights into its physical and chemical characteristics relevant to drug development.

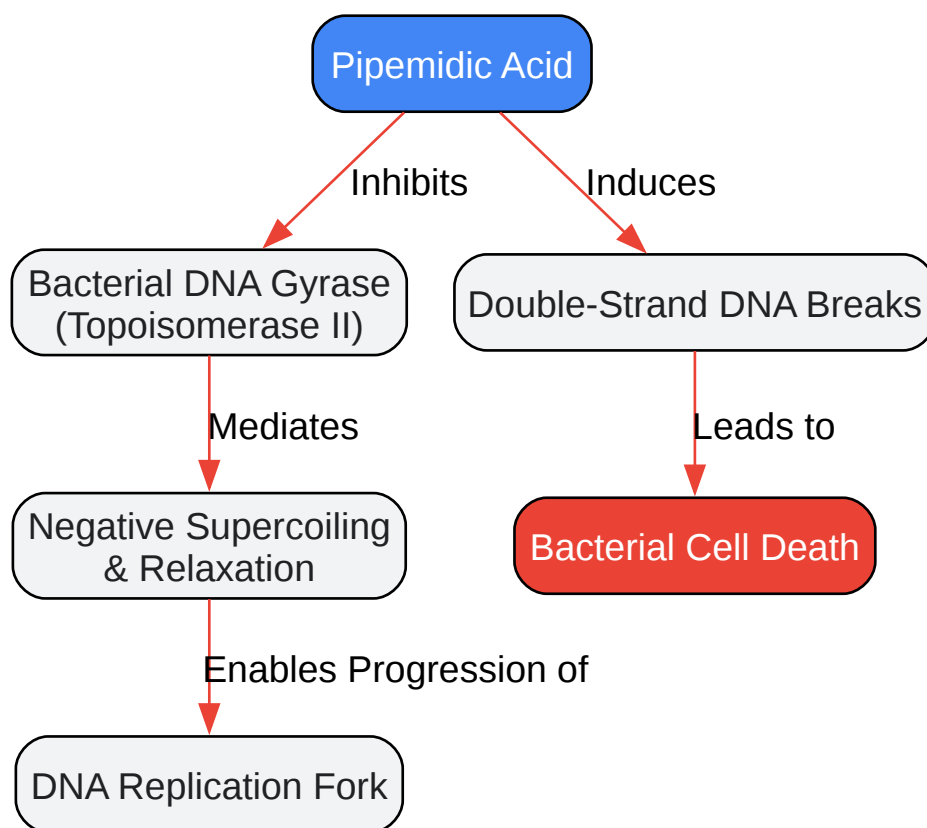
Property	Value	Source
Molecular Weight	303.32 g/mol	[1] [4] [6]
Monoisotopic Mass	303.13313942 Da	[1]
XLogP3-AA	-0.9	PubChem
Hydrogen Bond Donor Count	2	PubChem
Hydrogen Bond Acceptor Count	7	PubChem
Rotatable Bond Count	3	PubChem
Exact Mass	303.13313942 g/mol	[1]
Topological Polar Surface Area	98.7 Å ²	[1]
Heavy Atom Count	22	PubChem
Complexity	489	[1]

Logical Relationship of Chemical Identifiers

The following diagram illustrates the hierarchical and relational nature of the core chemical identifiers for **Pipemidic acid**. This visualization clarifies how a single chemical entity is represented in different chemical information systems.







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References

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- To cite this document: BenchChem. [Pipemidic acid PubChem entry and chemical identifiers]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1678396#pipemidic-acid-pubchem-entry-and-chemical-identifiers]

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